

Safe Disposal of Sodium Dichloroisocyanurate (Einecs 254-686-3)

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Compound of Interest

Compound Name: *Einecs 254-686-3*

Cat. No.: *B15194323*

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For Immediate Reference: Proper disposal of Sodium Dichloroisocyanurate (NaDCC), identified by **Einecs 254-686-3**, is critical due to its hazardous nature. This substance is also known as Troclosene sodium.[1][2] All disposal procedures must comply with local, state, and federal regulations.[3] This chemical is classified as hazardous waste and is very toxic to aquatic organisms, requiring careful handling to prevent environmental contamination.[1][2][3]

Core Disposal Principles

Sodium dichloroisocyanurate is a strong oxidant that reacts violently with combustible and reducing materials.[1] It is crucial to prevent this chemical from entering drains or waterways.[3][4][5] Personal protective equipment, including a face shield and a particulate filter respirator, should be worn when handling spills.[1]

Spill Management and Disposal Procedures

The appropriate disposal method for Sodium Dichloroisocyanurate depends on the scale of the spill and whether the material has been contaminated.

For Small, Uncontaminated Spills:

- Carefully collect the dry, uncontaminated tablets or powder.
- Place the collected material into a heavy-duty plastic bag.
- If possible and suitable, the material can be used as originally intended.[6]

- Any remaining residue should be washed away with copious amounts of water.[6]

For Large Spills (>100kg):

- Place the spilled material into bins lined with polythene bags.
- Dispose of the material in accordance with locally valid disposal regulations for hazardous waste.[6]

For Contaminated or Damp Material:

- Transfer the contaminated material to an area of waste ground.
- Spread the material thinly and cover it with a thin layer of earth. A chlorine smell may be present until the material has degraded.[6]
- Ensure that people, vehicles, and animals are kept away from the disposal area.[6]
- If the material is damp, it may effervesce and release chlorine fumes. In this case, transfer the spillage to unsealed plastic bags, avoiding large masses of material within the bags, and immediately take it to waste ground for disposal as described above. Avoid breathing any fumes.[6]

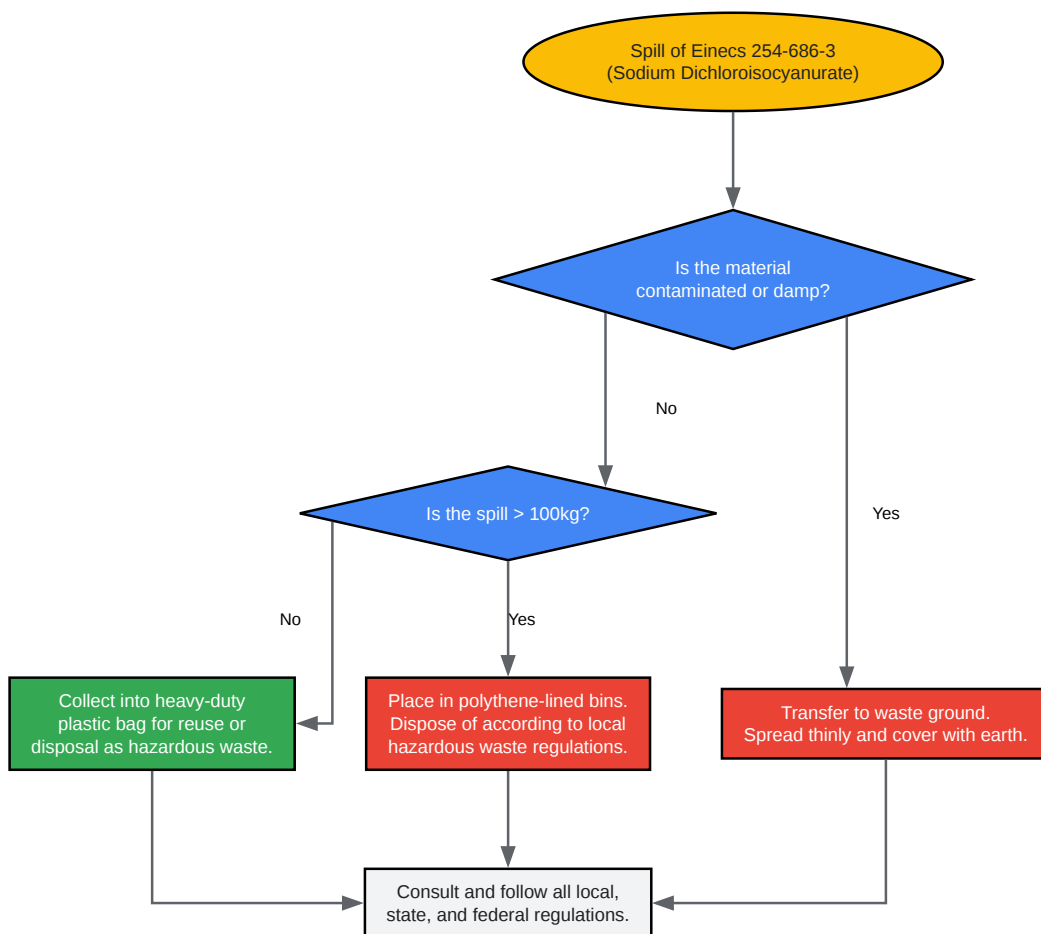
Disposal of Empty Containers:

- Empty containers may still present a chemical hazard.[3]
- If the container cannot be sufficiently cleaned for reuse or recycling, it should be punctured to prevent re-use.[3]
- The punctured container should then be buried at an authorized landfill.[3]

| Spill Scenario | Containment | Disposal Method | Key Precautions |
|----------------------------------|---|---|--|
| Small, Dry, Uncontaminated Spill | Heavy-duty plastic bag | Reuse if possible, or dispose of as hazardous waste. | Wash residue with plenty of water. |
| Large Spill (>100kg) | Bins lined with polythene bags | Elimination in accordance with local hazardous waste regulations. | Adhere strictly to local disposal authority requirements. |
| Contaminated or Damp Material | Unsealed plastic bags (for damp material) | Transfer to waste ground, spread thinly, and cover with earth. | Avoid breathing fumes; restrict access to the disposal area. |
| Empty Containers | N/A | Puncture to prevent reuse and bury in an authorized landfill. | Retain product labels and warnings where possible. [3] |

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of Sodium Dichloroisocyanurate.



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Caption: Disposal workflow for Sodium Dichloroisocyanurate.

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